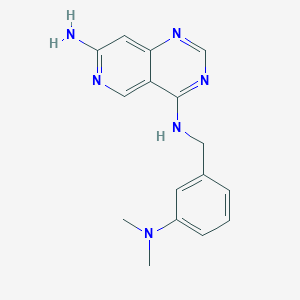

Pyrido[4,3-d]pyrimidine-4,7-diamine,n4-[[3-(dimethylamino)phenyl]methyl]-

• Molecular Formula: C16H18N6
• Molecular Weight: 294.35 g/mol
• IUPAC Name: 4-N-[[3-(dimethylamino)phenyl]methyl]pyrido[4,3-d]pyrimidine-4,7-diamine
• InChI: InChI=1S/C16H18N6/c1-22(2)12-5-3-4-11(6-12)8-19-16-13-9-18-15(17)7-14(13)20-10-21-16/h3-7,9-10H,8H2,1-2H3,(H2,17,18)(H,19,20,21)
• InChI Key: NUNYTOSAJZDUSJ-UHFFFAOYSA-N
• Canonical SMILES: CN(C)C1=CC=CC(=C1)CNC2=NC=NC3=CC(=NC=C32)N

Description

Pyrido[4,3-d]pyrimidine-4,7-diamine,n4-[[3-(dimethylamino)phenyl]methyl]- is a useful research compound. Its molecular formula is C16H18N6 and its molecular weight is 294.35 g/mol. The purity is usually 95%.
BenchChem offers high-quality Pyrido[4,3-d]pyrimidine-4,7-diamine,n4-[[3-(dimethylamino)phenyl]methyl]- suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about Pyrido[4,3-d]pyrimidine-4,7-diamine,n4-[[3-(dimethylamino)phenyl]methyl]- including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

A mixture of 7-amino-4-methylthiopyrido[4,3-d]pyrimidine (236 mg, 1.23 mmol) (described in a previous experimental) and 3-dimethylamino-benzylamine (1.36 g, 9.07 mmol) in isopropanol (5 mL) is stirred under N2 at reflux for 1 h, and the resulting product is chromatographed on silica gel (10-15% EtOH/EtOAc), then on alumina (1% EtOH/CHCl3) to give 7-amino-4-(3-dimethylaminobenzylamino)pyrido[4,3-d]pyrimidine (145 mg, 40%) as a white solid. 1H NMR (DMSO) δ 9.11 (1H, s), 8.79 (1H, t, J=5.9 Hz), 8.26 (1H, s), 7.11 (1H, dd, J=8.0, 7.7 Hz), 6.73 (1H, brs), 6.63 (1H, d, J=7.6 Hz), 6.60 (1H, dd, J=8.1, 2.2 Hz), 6.44 (2H, brs), 6.35 (1H, s), 4.67 (2H, d, J=5.8 Hz), 2.86 (6H, s).
